

# Physicochemical Properties of *cis*-9-Hexadecen-1-yl formate: A Technical Guide

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## Compound of Interest

Compound Name: *cis*-9-Hexadecen-1-yl formate

Cat. No.: B15592839

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the known physicochemical properties of ***cis*-9-Hexadecen-1-yl formate**, a significant long-chain unsaturated fatty alcohol ester. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. While experimentally determined data for this specific compound is limited in publicly accessible literature, this guide compiles available information and provides context based on structurally similar compounds. All quantitative data is presented in structured tables for clarity and comparative analysis. Furthermore, this guide outlines representative experimental protocols for the synthesis and characterization of similar long-chain esters and visualizes key conceptual workflows using the DOT language for graph visualization.

## Introduction

***cis*-9-Hexadecen-1-yl formate** (CAS Number: 56218-81-6) is a notable organic compound, recognized primarily as a pheromone analog found in certain species of the Noctuidae family (Lepidoptera). Its molecular structure, consisting of a C16 unsaturated alkyl chain with a formate ester functional group, imparts specific chemical and physical characteristics that are crucial for its biological function and potential applications in various scientific domains, including but not limited to, chemical ecology, organic synthesis, and potentially, as a

specialized lipid in drug delivery systems. Understanding its physicochemical properties is fundamental to harnessing its potential in these areas.

## Chemical and Physical Properties

Direct experimental data for many of the physicochemical properties of **cis-9-Hexadecen-1-yl formate** are not readily available in peer-reviewed literature. The following table summarizes the known information and provides estimated values based on data for structurally analogous compounds, such as oleyl formate and general trends observed for long-chain unsaturated esters.

Property	Value	Source/Basis
Molecular Formula	C <sub>17</sub> H <sub>32</sub> O <sub>2</sub>	-
Molecular Weight	268.43 g/mol	[Calculated]
CAS Number	56218-81-6	General Chemical Databases
Appearance	Likely a colorless to pale yellow liquid at room temperature.	Based on similar long-chain unsaturated esters.
Boiling Point	Estimated: > 350 °C at 760 mmHg	Extrapolated from data on similar long-chain fatty acid esters. For example, the estimated boiling point of oleyl formate (C <sub>19</sub> H <sub>36</sub> O <sub>2</sub> ) is 384.20 °C. Boiling points of long-chain esters increase with molecular weight.
Melting Point	Not available. Expected to be low.	Unsaturated fatty acid esters generally have lower melting points than their saturated counterparts due to the 'kink' introduced by the cis-double bond, which disrupts crystal lattice packing.
Solubility	Insoluble in water. Soluble in nonpolar organic solvents (e.g., hexane, diethyl ether, chloroform).	Long-chain esters are hydrophobic. The estimated water solubility of the structurally similar oleyl formate is very low (0.002052 mg/L at 25 °C).
Density	Not available.	-
Refractive Index	Not available.	-

## Experimental Protocols

While a specific, detailed protocol for the synthesis and property determination of **cis-9-Hexadecen-1-yl formate** is not published, the following sections describe generalized and widely accepted methodologies for the preparation and characterization of similar long-chain unsaturated esters.

### Synthesis: Formylation of cis-9-Hexadecen-1-ol

The synthesis of **cis-9-Hexadecen-1-yl formate** can be achieved through the formylation of its corresponding alcohol, cis-9-Hexadecen-1-ol. A common and effective method involves the use of formic acid, often with a dehydrating agent or under conditions that favor esterification.

Objective: To synthesize **cis-9-Hexadecen-1-yl formate** from cis-9-Hexadecen-1-ol.

Materials:

- cis-9-Hexadecen-1-ol
- Formic acid ( $\geq 95\%$ )
- Anhydrous toluene
- Dean-Stark apparatus
- p-Toluenesulfonic acid (catalyst, optional)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous magnesium sulfate
- Rotary evaporator
- Silica gel for column chromatography
- Hexane and ethyl acetate (for chromatography)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve *cis*-9-Hexadecen-1-ol (1 equivalent) in anhydrous toluene.
- Add an excess of formic acid (e.g., 3-5 equivalents).
- Optionally, add a catalytic amount of *p*-toluenesulfonic acid.
- Heat the reaction mixture to reflux. Water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting alcohol is consumed.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize excess acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of hexane and ethyl acetate to obtain pure ***cis*-9-Hexadecen-1-yl formate**.
- Confirm the structure and purity of the product using spectroscopic methods (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and Mass Spectrometry).

## Physicochemical Property Determination

Objective: To determine the boiling point of a small sample of the synthesized ester.

Procedure:

- Place a small amount of the purified ester into a small-diameter test tube (Thiele tube or similar).
- Invert a sealed-end capillary tube and place it open-end down into the liquid.

- Attach the test tube to a thermometer with the bulb of the thermometer level with the sample.
- Heat the apparatus slowly in a suitable heating bath (e.g., silicone oil).
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Once a steady stream of bubbles is observed, remove the heat source.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Objective: To qualitatively assess the solubility of the ester in various solvents.

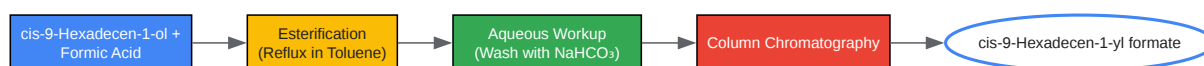
Procedure:

- To a series of small, labeled test tubes, add approximately 10-20 mg of the ester.
- To each tube, add 1 mL of a different solvent (e.g., water, ethanol, acetone, hexane, chloroform).
- Agitate each tube vigorously for 1-2 minutes.
- Observe and record whether the ester dissolves completely, is partially soluble, or is insoluble.

## Visualizations

### Conceptual Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **cis-9-Hexadecen-1-yl formate**.

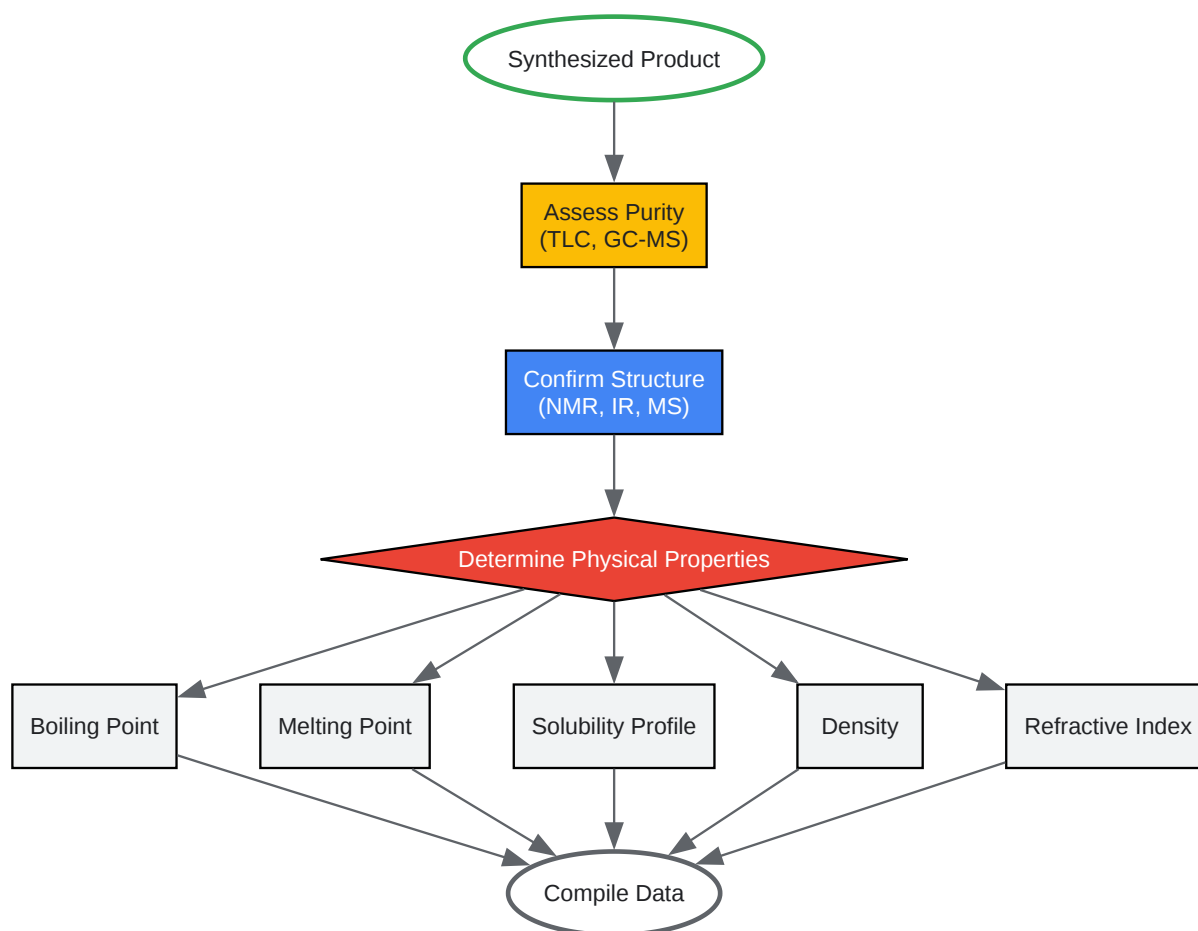


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Caption: General workflow for the synthesis of **cis-9-Hexadecen-1-yl formate**.

## Logic Diagram for Physicochemical Characterization

This diagram outlines the logical progression of experiments to characterize the physicochemical properties of the synthesized compound.



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Caption: Logical flow for the physicochemical characterization of the compound.

## Conclusion

**cis-9-Hexadecen-1-yl formate** is a molecule of interest in chemical ecology and potentially other fields. This guide has consolidated the available physicochemical data and provided a framework for its synthesis and characterization based on established chemical principles for

similar long-chain esters. While specific experimental values for several key properties are yet to be reported in the literature, the information and protocols presented here offer a solid foundation for researchers and professionals working with this or related compounds. Further experimental investigation is warranted to fully elucidate the physicochemical profile of this molecule.

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